

Application Note: Quantification of Noribogaine in Human Plasma

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Compound of Interest

Compound Name: Noribogaine hydrochloride

Cat. No.: B1362567

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Introduction

Noribogaine is the major active metabolite of ibogaine, a psychoactive substance with potential applications in the treatment of addiction. Accurate and reliable quantification of noribogaine in plasma is crucial for pharmacokinetic studies, clinical trials, and toxicological investigations. This application note provides detailed protocols for the determination of noribogaine in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography (HPLC) with fluorimetric detection. These methods offer high sensitivity, specificity, and accuracy for bioanalytical applications.

Quantitative Data Summary

The following tables summarize the performance characteristics of the analytical methods described in this document, providing a clear comparison of their key quantitative parameters.

Table 1: LC-MS/MS Method Performance

Parameter	Value	Reference
Lower Limit of Quantification (LLOQ)	1 µg/L	[1][2][3]
Linearity Range	1 - 200 µg/L	[1][2][3]
Intra-day Precision (%CV)	4.5 - 13%	[1][2][3]
Inter-day Precision (%CV)	4.5 - 13%	[1][2][3]
Accuracy (% bias)	89 - 102%	[1][2][3]
Extraction Recovery	≥94%	[1][2]

Table 2: HPLC-Fluorimetric Detection Method Performance

Parameter	Value	Reference
Lower Limit of Quantification (LLOQ)	1 ng/mL	[4][5]
Inter-assay Precision (%CV)	6.0 - 12.5%	[4][5]
Accuracy (% bias)	95.4 - 104%	[4][5]
Extraction Efficiency	>94%	[4][5]

Experimental Protocols

Method 1: LC-MS/MS for Noribogaine Quantification

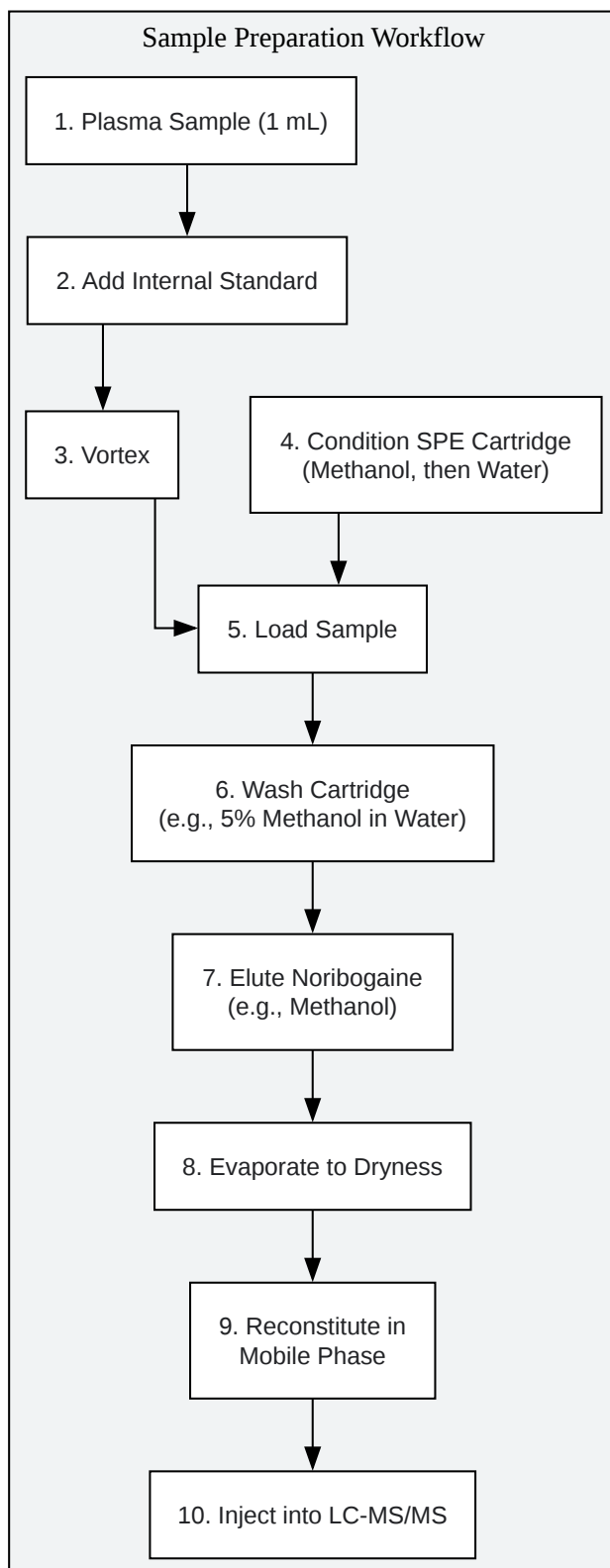
This protocol details a robust and sensitive method for the quantification of noribogaine in human plasma using liquid chromatography coupled with tandem mass spectrometry.

3.1.1. Materials and Reagents

- Noribogaine reference standard
- Internal Standard (e.g., clonazepam-d4 or fluorescein)[6]

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Trimethylamine
- Water (deionized, 18 MΩ·cm)
- Human plasma (drug-free)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)[1][2][3]

3.1.2. Sample Preparation: Solid Phase Extraction (SPE)



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Caption: Solid Phase Extraction Workflow for Noribogaine.

- Pipette 1 mL of human plasma into a clean centrifuge tube.
- Add the internal standard solution.
- Vortex the sample for 30 seconds.
- Condition an SPE cartridge by passing methanol followed by deionized water.
- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge to remove interferences.
- Elute noribogaine and the internal standard with an appropriate solvent (e.g., methanol).
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase.

3.1.3. Chromatographic Conditions

- LC System: Agilent 1200 series or equivalent
- Column: Zorbax eclipse XD8 C8 (5 μ m) or ODB Uptisphere C18 (5 μ m, 150 mm x 2.1 mm) [\[1\]](#)[\[6\]](#)
- Mobile Phase: A gradient of acetonitrile and 2mM ammonium formate buffer containing 0.02% trimethylamine. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Flow Rate: 200 μ L/min [\[6\]](#)
- Injection Volume: 10 μ L [\[6\]](#)

3.1.4. Mass Spectrometric Conditions

- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Quantum Ultra)[\[6\]](#)
- Ionization Mode: Electrospray Ionization (ESI), Positive [\[6\]](#)
- Monitored Transitions:

- Noribogaine: m/z 297.4 $\rightarrow$ 122.1, 159.1, 160.1[6]
- Internal Standard (clonazepam-d4): m/z 319.9 $\rightarrow$ 218.1, 245.1, 274.1[6]

Method 2: HPLC with Fluorimetric Detection

This method provides a reliable alternative for the quantification of noribogaine in plasma, particularly when LC-MS/MS is not available.

3.2.1. Materials and Reagents

- Noribogaine reference standard
- Internal Standard (fluorescein)[4][5]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (deionized, 18 M Ω ·cm)
- Human plasma (drug-free)
- Solid Phase Extraction (SPE) cartridges (N-vinylpyrrolidone-divinylbenzene copolymer)[4][5]

3.2.2. Sample Preparation: Solid Phase Extraction (SPE)

The sample preparation workflow is similar to the one described for the LC-MS/MS method (see diagram above), with the specific SPE cartridge mentioned above.

3.2.3. Chromatographic Conditions

- HPLC System: Agilent 1100 series or equivalent with a fluorescence detector
- Column: Supelcosil C18 (3 μ m, 75 mm x 4.6 mm)[4][5]
- Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and a suitable buffer.
- Flow Rate: 1 mL/min

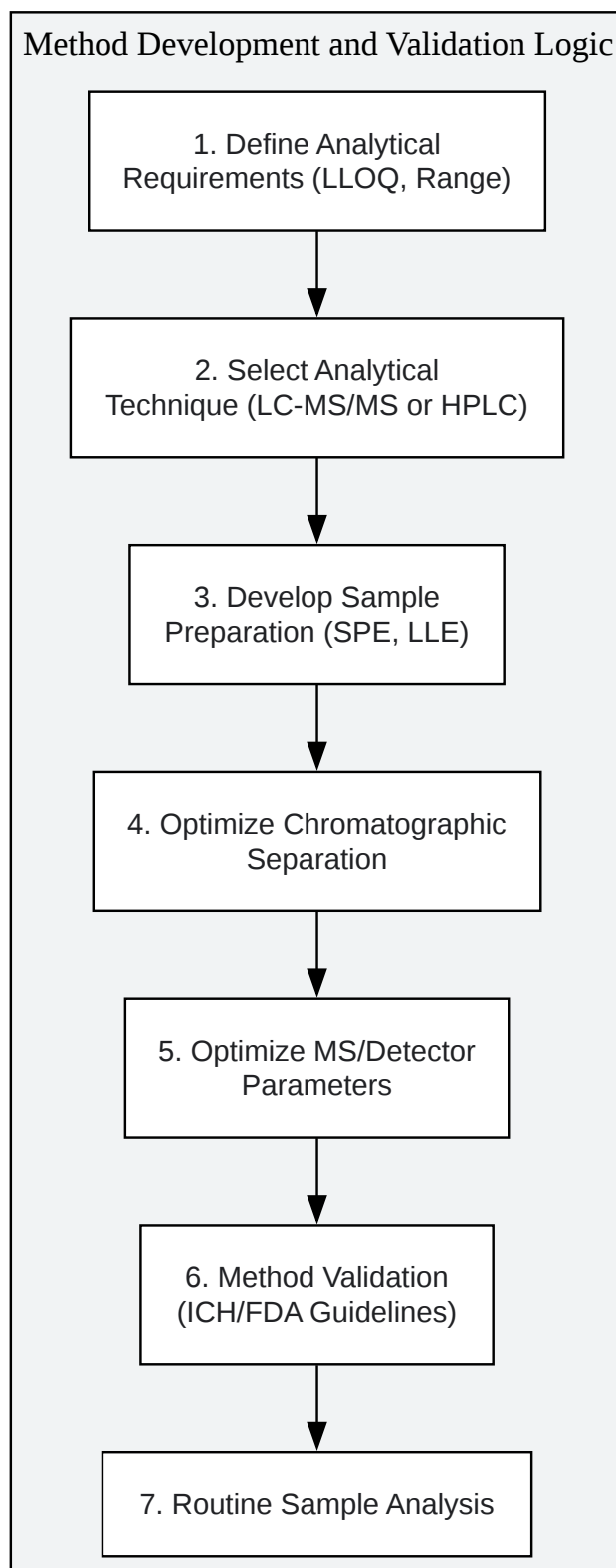
- Injection Volume: 50 μ L

3.2.4. Fluorimetric Detection

- Excitation Wavelength: 230 nm^[4]
- Emission Wavelength: 336 nm^[4]

Logical Relationships in Method Development

The selection and validation of an analytical method for noribogaine quantification involves a series of logical steps to ensure the generated data is reliable and fit for purpose.



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Caption: Logical Flow of Analytical Method Development.

Conclusion

The described LC-MS/MS and HPLC-fluorimetric methods are suitable for the quantitative determination of noribogaine in human plasma. The choice of method will depend on the required sensitivity, available instrumentation, and the specific application. Proper method validation is essential to ensure the accuracy and reliability of the results.[7][8]

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